

Physical and chemical properties of Ethylcyclopentadiene

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Compound of Interest

Compound Name: Ethylcyclopentadiene

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An In-depth Technical Guide to the Physical and Chemical Properties of Ethylcyclopentadiene

Introduction

Ethylcyclopentadiene (C₇H₁₀) is an organic compound that belongs to the class of cyclic dienes. It is a derivative of cyclopentadiene, featuring an ethyl group substituent on the five-membered ring. Due to the conjugated diene system, **ethylcyclopentadiene** is highly reactive and serves as a versatile precursor in organic and organometallic synthesis. A critical characteristic of cyclopentadienes is their propensity to undergo spontaneous Diels-Alder dimerization at room temperature. Consequently, **ethylcyclopentadiene** is typically stored and handled as its more stable dimer, diethyldicyclopentadiene (C₁₄H₂₀). The monomeric form can be readily regenerated by thermal cracking (a retro-Diels-Alder reaction) of the dimer.^{[1][2]} This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of both monomeric and dimeric forms of **ethylcyclopentadiene**, tailored for professionals in research and development.

Physical Properties

The physical properties of **ethylcyclopentadiene** and its dimer differ significantly due to the doubling of molecular weight and changes in molecular structure. The data presented below is a compilation from various sources.

Ethylcyclopentadiene (Monomer)

Ethylcyclopentadiene exists as a mixture of isomers (e.g., 1-ethyl-, 2-ethyl-, and 5-ethylcyclopenta-1,3-diene).[\[3\]](#)[\[4\]](#)[\[5\]](#) The properties can vary slightly depending on the specific isomeric composition.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀	[6] [7]
Molecular Weight	94.15 g/mol	[7]
Appearance	Colorless Liquid	[8] (inferred)
Boiling Point	108.6 ± 7.0 °C at 760 mmHg	[9]
Density	0.8 ± 0.1 g/cm ³	[9]
Flash Point	0.5 ± 13.0 °C	[9]
Refractive Index	1.472	[9]
Vapor Pressure	30.1 ± 0.1 mmHg at 25°C	[9]
Solubility	Insoluble in water; Soluble in organic solvents.	[2] [10]

Diethyldicyclopentadiene (Ethylcyclopentadiene Dimer)

The dimer is a mixture of isomers and is the common commercial form of the compound.[\[11\]](#)
[\[12\]](#)

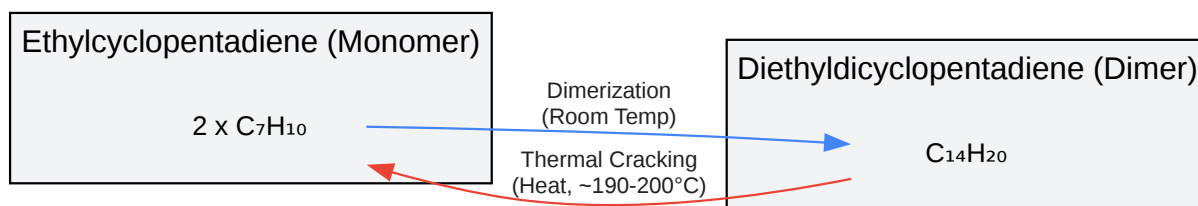
Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₀	[8][11]
Molecular Weight	188.31 g/mol	[8][11]
Appearance	Colorless to slightly yellow liquid	[8][11]
Boiling Point	~191 °C	[8][11]
Density	0.924 g/mL at 25 °C	[8][13]
Flash Point	185 °F (~85 °C)	[8][13]
Refractive Index	n ₂₀ /D 1.496	[8][13]

Chemical Properties and Reactivity

The chemistry of **ethylcyclopentadiene** is dominated by its conjugated diene system and the acidic nature of the methylene protons.

Dimerization and Thermal Cracking

Like its parent compound, **ethylcyclopentadiene** spontaneously dimerizes at room temperature through a [4+2] cycloaddition (Diels-Alder reaction). The dimer is more stable for storage. The monomer can be regenerated by heating the dimer, which initiates a retro-Diels-Alder reaction. This reversible process is fundamental to its practical use.

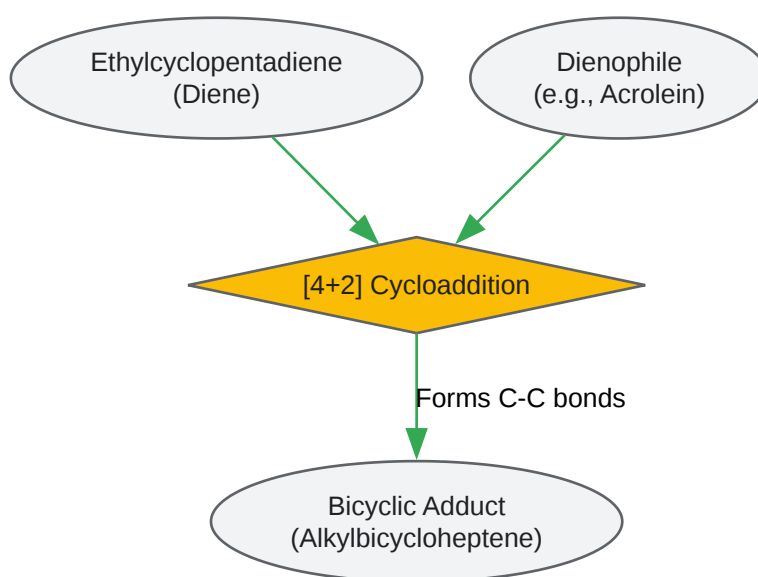


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Caption: Reversible dimerization of **ethylcyclopentadiene**.

Diels-Alder Reactions

Ethylcyclopentadiene is a reactive diene in Diels-Alder reactions with various dienophiles. This reactivity allows for the synthesis of complex bicyclic structures, which are valuable building blocks in organic synthesis.[14][15]



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Caption: General workflow of a Diels-Alder reaction.

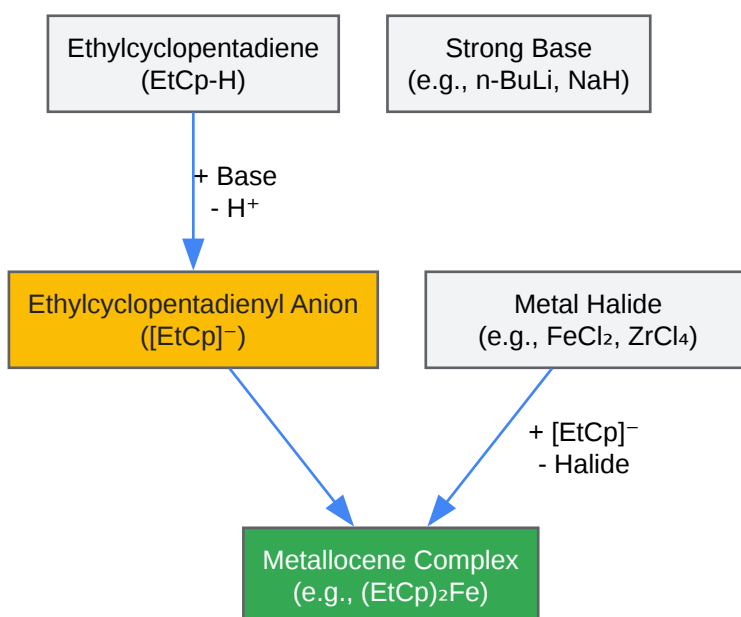
Polymerization

Ethylcyclopentadiene and its dimer are important monomers in polymer science.

- Ring-Opening Metathesis Polymerization (ROMP): The dimer, diethyldicyclopentadiene, can undergo ROMP to produce cycloolefin copolymers with high transparency, good chemical resistance, and low density.[14] These polymers find use in optical lenses and specialty packaging.[14]
- Cationic Polymerization: Dicyclopentadiene derivatives can be polymerized via cationic mechanisms, often initiated by organometallic catalysts.[16]
- Copolymerization: It can be copolymerized with other monomers like ethylene to modify the properties of polyolefins.[17][18]

Organometallic Chemistry

Ethylcyclopentadiene is a key precursor to the ethylcyclopentadienyl (EtCp) ligand in organometallic chemistry.[19] The methylene protons are sufficiently acidic to be removed by a strong base, yielding the ethylcyclopentadienyl anion. This anion is then reacted with metal halides to form metallocene complexes, such as derivatives of ferrocene.[20] These organometallic compounds are widely used as catalysts in organic synthesis and polymerization.[19]



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Caption: Synthesis of an ethyl-substituted metallocene.

Experimental Protocols

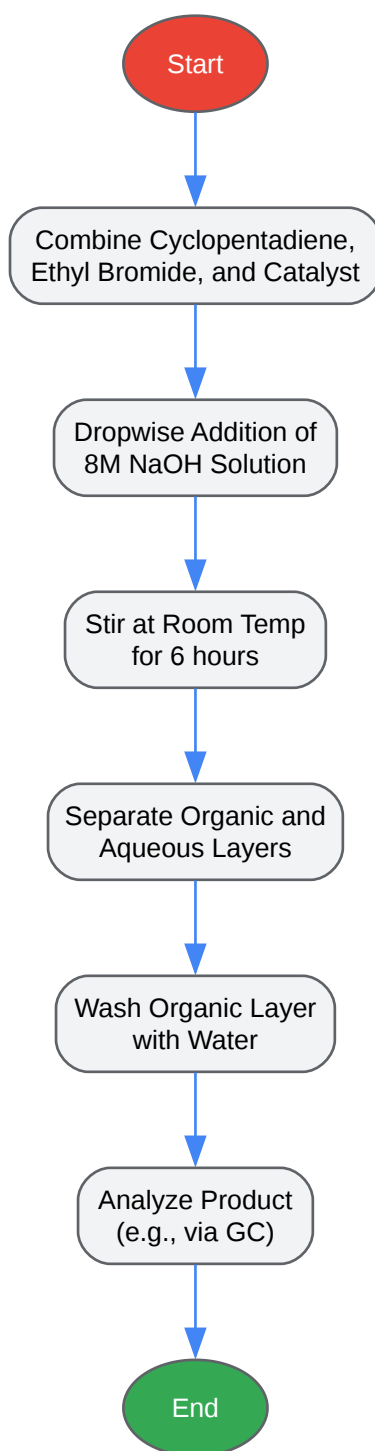
Synthesis of Ethylcyclopentadiene

Method 1: From Cyclopentadiene and Ethylene (Vapor-Phase) A study by Akimoto et al. describes the formation of an equimolar mixture of 1- and 2-**ethylcyclopentadiene** through a vapor-phase thermal reaction of cyclopentadiene with ethylene.[3][21] This industrial-style method requires specialized high-temperature and pressure equipment.

Method 2: From Cyclopentadiene and Ethyl Bromide (Laboratory Scale) A more accessible laboratory synthesis involves the alkylation of cyclopentadiene using a phase-transfer catalyst.

[\[22\]](#)

- Reactants and Reagents:
 - Cyclopentadiene (freshly cracked from dicyclopentadiene)
 - Ethyl bromide
 - Tetrabutylammonium bromide (Phase-Transfer Catalyst)
 - Sodium hydroxide solution (8 M)
 - Water
- Procedure:
 - To a flask equipped with a dropping funnel and a thermometer, add tetrabutylammonium bromide, ethyl bromide, and freshly cracked cyclopentadiene.[\[22\]](#)
 - Stir the mixture at room temperature.[\[22\]](#)
 - Slowly add the 8 M sodium hydroxide solution dropwise while continuing to stir.[\[22\]](#)
 - Allow the reaction to proceed for approximately 6 hours with vigorous stirring.[\[22\]](#)
 - After the reaction is complete, transfer the mixture to a separatory funnel and allow the layers to separate.[\[22\]](#)
 - Collect the upper organic layer.[\[22\]](#)
 - Wash the organic layer with water to remove any remaining sodium hydroxide and catalyst.[\[22\]](#)
 - The resulting organic layer contains **ethylcyclopentadiene**. Purity can be assessed by gas chromatography, with reported yields around 82.6%.[\[22\]](#)



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Caption: Laboratory synthesis of **ethylcyclopentadiene**.

Purification and Generation of Monomer

To obtain pure monomeric **ethylcyclopentadiene**, thermal cracking of the dimer is required.

- Apparatus: A distillation setup consisting of a heating mantle, a reaction vessel (for the dimer), a heated fractionating column, and a chilled receiving flask.
- Procedure:
 - Charge the dimer of **ethylcyclopentadiene** into the reaction vessel.[\[23\]](#)
 - Heat the vessel to a temperature around 200 °C to initiate the retro-Diels-Alder reaction. [\[23\]](#)
 - Maintain the fractionating column at a temperature above the boiling point of the monomer (~109 °C) but well below the boiling point of the dimer (~191 °C). A temperature of around 50°C is suggested to prevent condensation of high-boiling impurities while allowing the monomer to pass.[\[23\]](#)
 - The lower-boiling **ethylcyclopentadiene** monomer will distill over.
 - Collect the monomer in a receiving flask cooled to a low temperature (e.g., in an ice bath or refrigerator) to prevent immediate re-dimerization.[\[1\]](#) The monomer should be used promptly after cracking.

Applications in Research and Industry

- Polymers and Resins: **Ethylcyclopentadiene** and its dimer are used to produce specialty polymers and resins with applications in high-performance materials.[\[8\]](#)[\[11\]](#)
- Organometallic Catalysts: As a ligand precursor, it is fundamental to the synthesis of catalysts used in various chemical transformations.[\[11\]](#)[\[14\]](#)
- Organic Synthesis: It serves as a versatile building block for creating complex cyclic and bicyclic molecules via the Diels-Alder reaction.[\[11\]](#)

Relevance to Drug Development

While **ethylcyclopentadiene** itself is not directly cited as a therapeutic agent, its organometallic derivatives have shown significant potential in medicinal chemistry. Ferrocene

derivatives, which can be synthesized from cyclopentadienyl ligands, exhibit a range of biological activities.[19] For example, ferrocene-containing analogues of existing drugs like tamoxifen have demonstrated enhanced cytotoxic activity, making them of interest in the development of novel anticancer agents.[19] The unique structural and redox properties of these organometallic compounds offer a promising avenue for designing new classes of therapeutic molecules.[19]

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